

# 5-Chloro-3-(2-fluorophenyl)benzoic acid safety data sheet (SDS)

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## Compound of Interest

**Compound Name:** 5-Chloro-3-(2-fluorophenyl)benzoic acid

**CAS No.:** 1214371-99-9

**Cat. No.:** B6340799

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## Technical Guide: 5-Chloro-3-(2-fluorophenyl)benzoic acid

Safety, Handling, and Research Application Profile

### Part 1: Executive Summary & Compound Identity

**5-Chloro-3-(2-fluorophenyl)benzoic acid** is a halogenated biaryl carboxylic acid used primarily as a scaffold in medicinal chemistry. It serves as a key intermediate in the synthesis of protein-protein interaction inhibitors and kinase inhibitors, leveraging the biaryl twist angle induced by the ortho-fluorine to optimize ligand binding pockets.

Due to its specific substitution pattern, this compound is often a custom-synthesized building block rather than a high-volume commodity chemical. This guide provides a safety and handling framework based on Structure-Activity Relationship (SAR) data from analogous biaryl benzoic acids.

## Chemical Identification

Property	Detail
Chemical Name	5-Chloro-3-(2-fluorophenyl)benzoic acid
IUPAC Name	5-chloro-2'-fluoro-[1,1'-biphenyl]-3-carboxylic acid
Molecular Formula	C <sub>13</sub> H <sub>8</sub> ClFO <sub>2</sub>
Molecular Weight	250.65 g/mol
Physical State	Solid (Powder)
Solubility	DMSO, Methanol, Ethyl Acetate; Low solubility in water.
pKa (Predicted)	~3.8 – 4.1 (Carboxylic acid moiety)

## Part 2: Hazard Identification & Risk Assessment (GHS)

As a halogenated benzoic acid derivative, this compound exhibits properties consistent with the Skin/Eye/Respiratory Irritant class. While specific toxicological data may be limited for this exact isomer, standard safety protocols for biaryl acids apply.

### GHS Classification (Predicted)

Based on functional group analysis and analogs (e.g., 3-chlorobenzoic acid, biphenyl-4-carboxylic acid):

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1][2]
  - H319: Causes serious eye irritation.[1][3]
  - H335: May cause respiratory irritation.

- Precautionary Statements:
  - P261: Avoid breathing dust/fume.[1][3]
  - P280: Wear protective gloves/eye protection/face protection.[2][3]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[4]  
Remove contact lenses if present and easy to do.[1][3] Continue rinsing.[3]

## Critical Toxicology Insights

- Biaryl Toxicity: Biaryl derivatives can sometimes exhibit specific metabolic activation. However, the presence of the carboxylic acid group generally facilitates rapid excretion via glucuronidation, reducing the risk of bioaccumulation compared to neutral lipophilic biaryls.
- Fluorine Effect: The ortho-fluorine atom increases metabolic stability of the phenyl ring but does not typically introduce acute specific toxicity (unlike fluoroacetic acid derivatives).
- Sensitization: No specific data exists; treat as a potential sensitizer until proven otherwise.

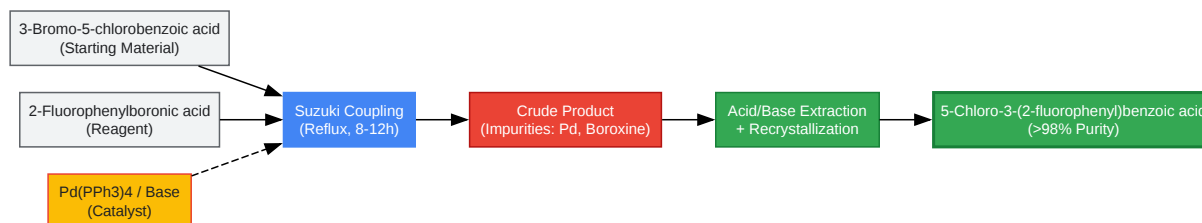
## Part 3: Synthesis & Impurity Profile[5]

Understanding the synthesis is crucial for identifying potential impurities (e.g., heavy metals) that affect downstream biological assays.

### Primary Synthesis Route (Suzuki-Miyaura Coupling)

The most robust route involves the coupling of a 3,5-disubstituted benzoic acid precursor with a boronic acid.

Workflow Diagram: Synthesis & Impurity Tracking



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Figure 1: Standard synthetic pathway via Suzuki coupling. Note the potential for Palladium (Pd) carryover, which must be scavenged if the compound is intended for cellular assays.

## Impurity Management

- Palladium (Pd): If used in biological screening, Pd residues can yield false positives. Use SiliaMetS® or similar scavengers to reduce Pd < 10 ppm.
- Boronic Acid: Unreacted 2-fluorophenylboronic acid may co-precipitate. It is detectable via  $^1\text{H}$  NMR (distinct aromatic region shifts).[5]

## Part 4: Safe Handling & Storage Protocols

### Engineering Controls

- Enclosure: Handle all solid weighing and transfers inside a certified Chemical Fume Hood.
- Static Control: Dry organic powders can be electrostatically charged. Use anti-static weighing boats and ground equipment if handling >100g.

## Personal Protective Equipment (PPE) Matrix

Task	Respiratory	Dermal (Gloves)	Eye/Face
Weighing (<1g)	Fume Hood (No mask needed)	Nitrile (0.11mm)	Safety Glasses
Synthesis/Scale-up	N95/P100 (if outside hood)	Double Nitrile or Butyl	Chemical Goggles
Spill Cleanup	P100 Half-mask	Nitrile + Tyvek Sleeves	Goggles + Shield

## Storage Conditions

- Temperature: Ambient (15–25°C).
- Environment: Store in a tightly sealed container. Hygroscopicity is low, but moisture can promote clumping.
- Incompatibility: Keep away from strong oxidizing agents and strong bases (forms salts).

## Part 5: Emergency Response & Disposal

Self-Validating Protocol: In the event of exposure, the immediate response must neutralize the specific interaction mechanism (acidic irritation).

### First Aid Measures

- Eye Contact: Immediate irrigation is critical. The carboxylic acid group can cause corneal opacity if left untreated. Flush for 15 minutes lifting eyelids.
- Skin Contact: Wash with soap and water.<sup>[1][3]</sup> Do not use organic solvents (ethanol/DMSO) as they may increase transdermal absorption of the compound.
- Inhalation: Move to fresh air. If wheezing occurs (acidic irritation of mucous membranes), seek medical attention.

### Fire Fighting

- Media: Water spray, Carbon dioxide (CO<sub>2</sub>), Dry chemical.

- Hazards: Emits toxic fumes under fire conditions: Hydrogen Chloride (HCl), Hydrogen Fluoride (HF), Carbon Monoxide (CO).
  - Note: The presence of Fluorine necessitates full SCBA gear for firefighters to prevent HF inhalation.

## Waste Disposal[1][3]

- Stream: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (essential for HF/HCl neutralization).
- Do NOT: Dispose of via sink or general trash.

## Part 6: References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for Biaryl Carboxylic Acids. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Benzoic acid derivatives hazard classification. Retrieved from [\[Link\]](#)
- Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." *Chemical Reviews*, 95(7), 2457-2483. (Reference for Synthesis Context).

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